

# 5-Bromo-2-(2-methoxyethoxy)pyridine molecular weight and formula

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## Compound of Interest

Compound Name: 5-Bromo-2-(2-methoxyethoxy)pyridine

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## Technical Guide: 5-Bromo-2-(2-methoxyethoxy)pyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical properties, synthesis, and potential applications of **5-Bromo-2-(2-methoxyethoxy)pyridine**, a key intermediate in various synthetic organic chemistry endeavors.

## Chemical Identity and Properties

**5-Bromo-2-(2-methoxyethoxy)pyridine** is a substituted pyridine derivative. Its chemical structure and properties are summarized below.

Property	Value	Source
Molecular Formula	C8H10BrNO2	[1][2]
Molecular Weight	232.07 g/mol	[1]
CAS Number	212961-29-0	[1][2]
Predicted Boiling Point	266.6 ± 30.0 °C	[3]
Predicted Density	1.430 ± 0.06 g/cm <sup>3</sup>	[3]

## Synthesis Protocol

While specific experimental protocols for the direct synthesis of **5-Bromo-2-(2-methoxyethoxy)pyridine** are not readily available in the provided search results, a plausible synthetic route can be inferred from the synthesis of related compounds, such as 2-(5-bromo-2-((2-methoxyethoxy)methoxy)benzyl)pyridine. A general Williamson ether synthesis approach is commonly employed for such transformations.

### Hypothetical Synthesis of **5-Bromo-2-(2-methoxyethoxy)pyridine**:

This protocol describes the synthesis of **5-Bromo-2-(2-methoxyethoxy)pyridine** from 5-bromo-2-hydroxypyridine and 1-bromo-2-methoxyethane.

#### Materials:

- 5-bromo-2-hydroxypyridine
- 1-bromo-2-methoxyethane
- Sodium hydride (NaH) or Potassium carbonate (K<sub>2</sub>CO<sub>3</sub>)
- Anhydrous N,N-Dimethylformamide (DMF) or Acetonitrile
- Ethyl acetate
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>) or sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)

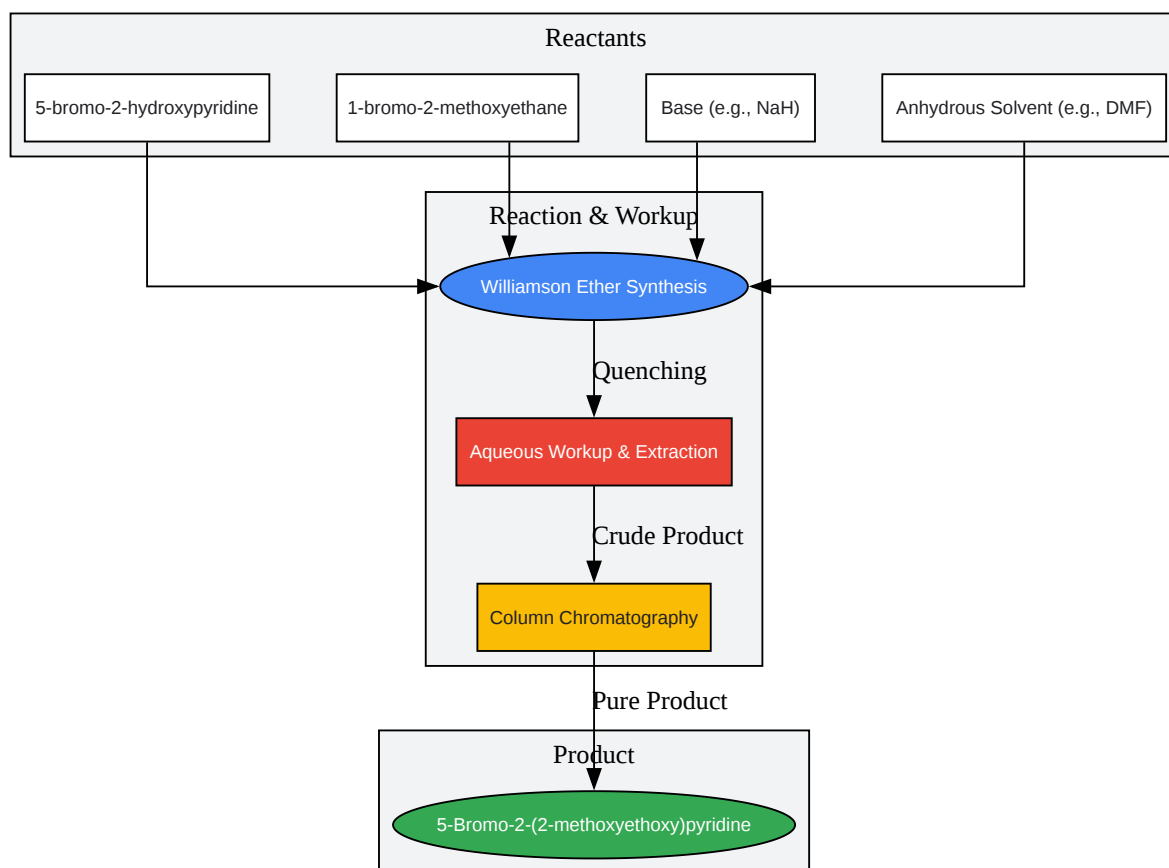
#### Procedure:

- To a solution of 5-bromo-2-hydroxypyridine in anhydrous DMF, add sodium hydride (1.1 equivalents) portion-wise at 0 °C under an inert atmosphere (e.g., nitrogen or argon).
- Stir the resulting mixture at room temperature for 30 minutes to ensure complete formation of the alkoxide.

- Add 1-bromo-2-methoxyethane (1.2 equivalents) dropwise to the reaction mixture.
- Heat the reaction to 60-80 °C and monitor its progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction to room temperature and quench by the slow addition of water.
- Extract the aqueous layer with ethyl acetate (3 x 50 mL).
- Combine the organic layers and wash with saturated aqueous sodium bicarbonate solution and then with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to afford the desired **5-Bromo-2-(2-methoxyethoxy)pyridine**.

## Logical Workflow for Synthesis

The following diagram illustrates the key steps in the proposed synthesis of **5-Bromo-2-(2-methoxyethoxy)pyridine**.



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## References

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